

Structural Elucidation and Characterization of Sulfonamide Scaffolds

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Compound of Interest

Compound Name: 4-[(2-Methylpiperidin-1-yl)sulfonyl]aniline

CAS No.: 109099-69-6

Cat. No.: B181448

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Case Study: 4-[(2-Methylpiperidin-1-yl)sulfonyl]aniline Executive Summary & Compound Architecture

Target Molecule: 4-[(2-Methylpiperidin-1-yl)sulfonyl]aniline Molecular Formula:

Exact Mass: 254.1089 Da

The target compound represents a hybrid pharmacophore combining a sulfanilamide core (privileged structure in antibacterials and carbonic anhydrase inhibitors) with a 2-methylpiperidine moiety. The elucidation challenge lies not in the aromatic system, but in the stereochemical complexity of the piperidine ring and the conformational bias introduced by the 2-methyl substituent.

This guide moves beyond basic identification, establishing a self-validating analytical workflow to confirm regiochemistry, oxidation state, and enantiomeric purity.

Synthetic Context & Impurity Profiling

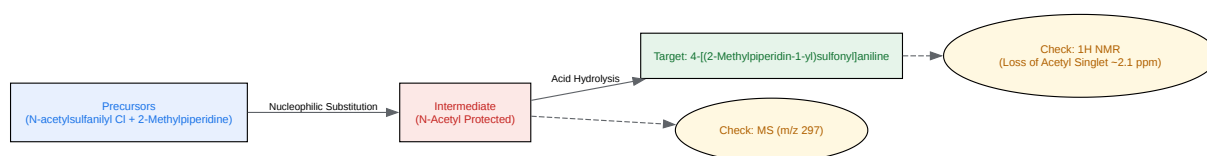
To accurately elucidate the structure, one must understand its genesis. The structure is most efficiently accessed via the reaction of

-acetylsulfanilyl chloride with 2-methylpiperidine, followed by acid hydrolysis of the acetamide.

Critical Elucidation Checkpoints:

- **Regioselectivity:** The sulfonyl group binds exclusively to the piperidine nitrogen (nucleophilic attack).
- **Deacetylation:** The final step must be verified to ensure the conversion of the acetamide () to the free aniline ().
- **Stereocenter Conservation:** The 2-methyl stereocenter is not involved in the reaction mechanism and should retain the configuration (racemic or enantiopure) of the starting material.

Visualization: Synthetic Logic & Elucidation Flow



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Figure 1: Synthetic pathway highlighting critical spectroscopic checkpoints for structural verification.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the first "Go/No-Go" decision gate. Electrospray Ionization (ESI) in positive mode is the standard protocol.

Primary Signals[1][2][3]

- Molecular Ion (

): Expected at m/z 255.1.
- Sodium Adduct (

): Often observed at m/z 277.1.

Diagnostic Fragmentation (MS/MS)

Sulfonamides exhibit a "fingerprint" fragmentation pattern driven by the stability of the sulfonyl bond cleavage.

Fragment Ion (m/z)	Proposed Structure	Mechanistic Origin
255		Parent Ion
190		Diagnostic: Extrusion of (Rearrangement).
156		Cleavage of the S- N(piperidine) bond.
92		Loss of from the sulfonyl fragment.
98		2-Methylpiperidine cation.

Protocol Note: If the peak at m/z 297 is observed, the hydrolysis is incomplete (presence of N-acetyl group).

Vibrational Spectroscopy (IR)

Infrared spectroscopy is utilized here primarily to confirm the functional group environment, specifically the oxidation state of the sulfur and the presence of the primary amine.

- Primary Amine (

): Two distinct bands at 3450–3350 cm^{-1} (asymmetric and symmetric stretching). Absence of a carbonyl band at $\sim 1680 \text{ cm}^{-1}$ confirms successful deprotection.
- Sulfonamide (

): Strong absorptions at 1350–1300 cm^{-1} (asymmetric) and 1180–1140 cm^{-1} (symmetric).
- Aromatic System: C=C stretching at 1600 cm^{-1} and 1500 cm^{-1} .

Nuclear Magnetic Resonance (NMR)

This is the definitive method for establishing connectivity and stereochemistry.

^1H NMR (Proton) Assignment

Solvent: DMSO-

(Preferred for sulfonamide solubility and exchangeable proton visibility).

Aromatic Region (The "Aniline" Side): The para-substituted benzene ring creates a classic AA'BB' system, appearing as two "roofed" doublets.

- 6.60 ppm (2H, d, $J=8.8 \text{ Hz}$): Protons ortho to the electron-donating group (shielded).
- 7.45 ppm (2H, d, $J=8.8 \text{ Hz}$): Protons ortho to the electron-withdrawing group (deshielded).
- 5.9–6.1 ppm (2H, s, broad):
protons (exchangeable with
).

Aliphatic Region (The "Piperidine" Side): The 2-methyl substitution breaks the symmetry of the piperidine ring, making all methylene protons diastereotopic.

- 3.8–4.1 ppm (1H, m): H2 (Methine). Deshielded by the adjacent nitrogen and sulfonamide electron withdrawal.
- 3.4–3.6 ppm (1H, m): H6 (Equatorial).
- 2.8–3.0 ppm (1H, m): H6 (Axial).
- 0.9–1.1 ppm (3H, d, J=7.0 Hz): The methyl group doublet.
- 1.2–1.8 ppm (6H, complex multiplet): The remaining ring protons (H3, H4, H5).

¹³C NMR (Carbon) Assignment

- Carbonyl: Absent (Crucial for purity check).
- Aromatic Carbons: Four signals.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - C-N (
): ~153 ppm.[\[2\]](#)
 - C-S (
): ~125 ppm.
 - C-Ortho (
): ~113 ppm.
 - C-Meta (
): ~129 ppm.
- Aliphatic Carbons:
 - C2 (Methine): ~50 ppm (Chiral center).
 - C6 (Methylene): ~42 ppm.

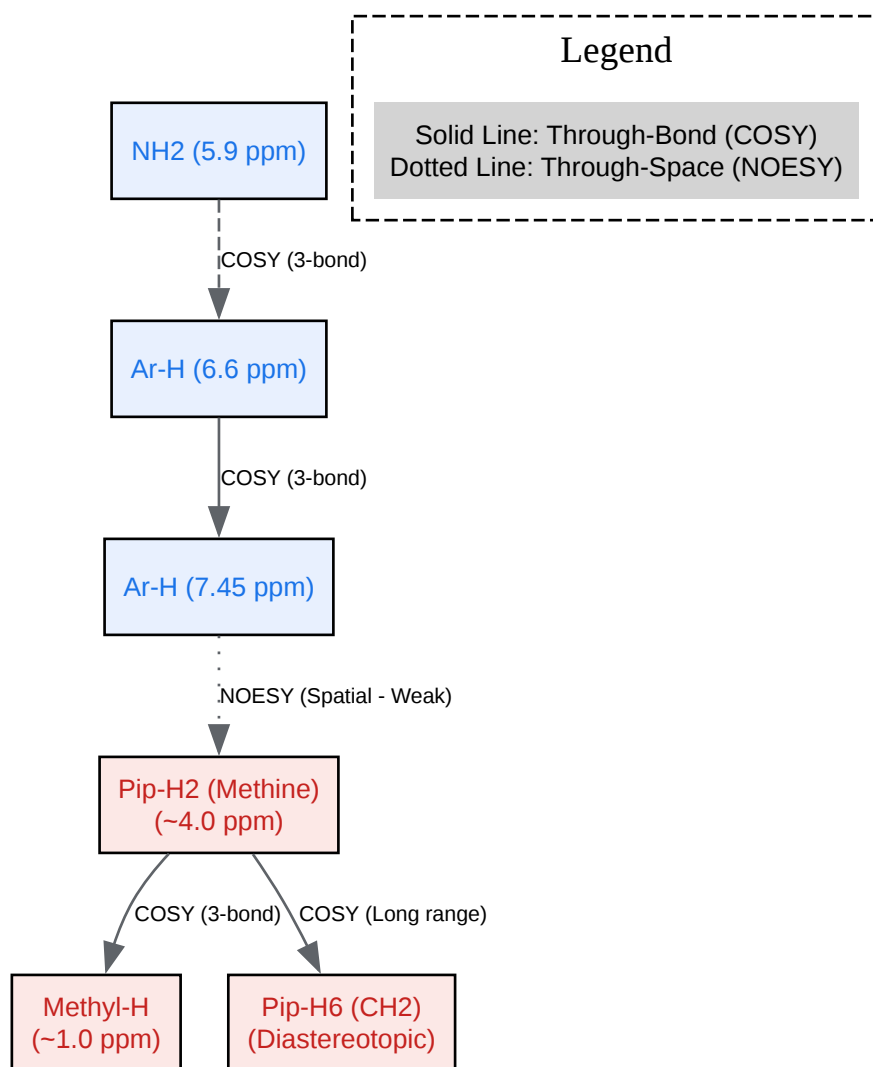
- Methyl ():
): ~18 ppm.

Stereochemical Elucidation (NOESY/ROESY)

The 2-methyl group typically adopts an equatorial position to minimize 1,3-diaxial interactions.

- Experiment: 1D-NOE or 2D-NOESY.
- Observation: Irradiation of the Methyl doublet should show a strong NOE enhancement of the axial protons at C4 and C6, confirming the methyl group is equatorial.

Visualization: NMR Connectivity Map



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Figure 2: NMR Connectivity Map showing scalar (COSY) and dipolar (NOESY) couplings required for full assignment.

Chiral Analysis (HPLC)

Since 2-methylpiperidine has a chiral center at C2, the sulfonylation product will exist as enantiomers (

and

). Standard NMR cannot distinguish these without a chiral shift reagent.

Protocol for Enantiomeric Excess (ee) Determination:

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamates).
- Mobile Phase: Hexane:Isopropanol (90:10) with 0.1% Diethylamine (to suppress tailing of the basic amine).
- Detection: UV at 254 nm.
- Result: Expect two baseline-separated peaks if the starting material was racemic.

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